

troubleshooting 4-Demethyl Tranilast solubility issues in DMSO

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Compound of Interest

Compound Name: 4-Demethyl Tranilast

Cat. No.: B8507220

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Technical Support Center: 4-Demethyl Tranilast

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **4-Demethyl Tranilast**, focusing on common solubility issues in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **4-Demethyl Tranilast** in DMSO?

While specific quantitative solubility data for **4-Demethyl Tranilast** in DMSO is not readily available in public literature, its parent compound, Tranilast, is highly soluble in DMSO. The reported solubility of Tranilast in DMSO is approximately 41.1 g/100 mL. Given the structural similarity, **4-Demethyl Tranilast** is also expected to have good solubility in DMSO.

Q2: My **4-Demethyl Tranilast** is not dissolving completely in DMSO. What are the possible reasons?

Several factors can contribute to incomplete dissolution:

- Incorrect Solvent Volume: The amount of DMSO may be insufficient for the quantity of the compound.
- Low-Quality DMSO: The presence of water or other impurities in the DMSO can significantly reduce its solvating power for non-polar compounds.

- Compound Purity: Impurities in the **4-Demethyl Tranilast** sample may not be soluble in DMSO.
- Temperature: Dissolution may be slower at lower temperatures.
- Saturation: You may be attempting to prepare a solution that is above the saturation point of **4-Demethyl Tranilast** in DMSO.

Q3: Are there any recommended storage conditions for **4-Demethyl Tranilast** solutions in DMSO?

It is recommended to store stock solutions of **4-Demethyl Tranilast** in DMSO at -20°C or -80°C for long-term stability. For short-term storage, 2-8°C is acceptable. Aliquoting the stock solution into smaller, single-use vials is highly recommended to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound and evaporation of the solvent, thereby altering the concentration.

Q4: Can I use other solvents if I encounter issues with DMSO?

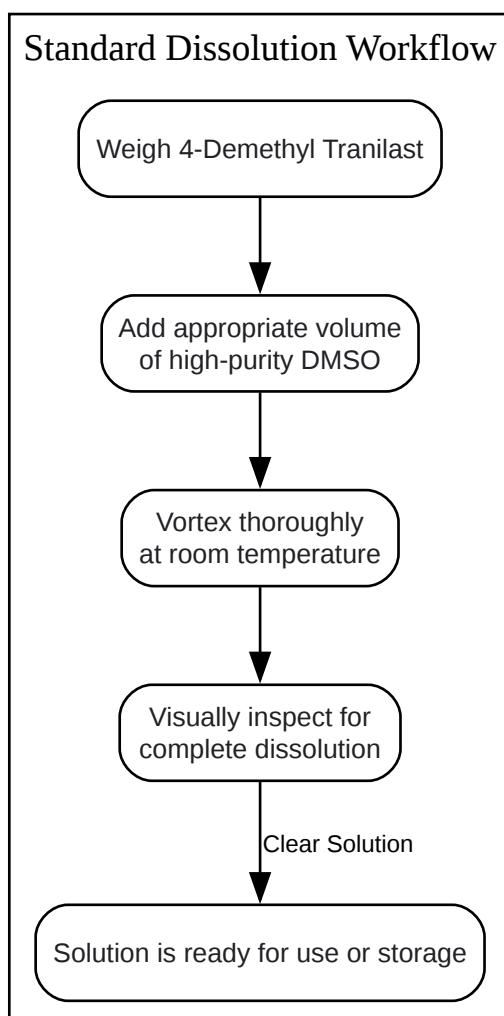
While DMSO is a common solvent for Tranilast and its analogs, other organic solvents can be considered. For instance, Tranilast is also soluble in dimethylformamide (DMF) and ethanol, though its solubility in ethanol is lower than in DMSO.^[1] If switching solvents, it is crucial to ensure the new solvent is compatible with your downstream experimental assays.

Troubleshooting Guide: Resolving Solubility Issues

This guide provides a step-by-step approach to troubleshoot and resolve common solubility problems encountered with **4-Demethyl Tranilast** in DMSO.

Initial Dissolution Protocol

A standard workflow for dissolving **4-Demethyl Tranilast** is essential for reproducibility.

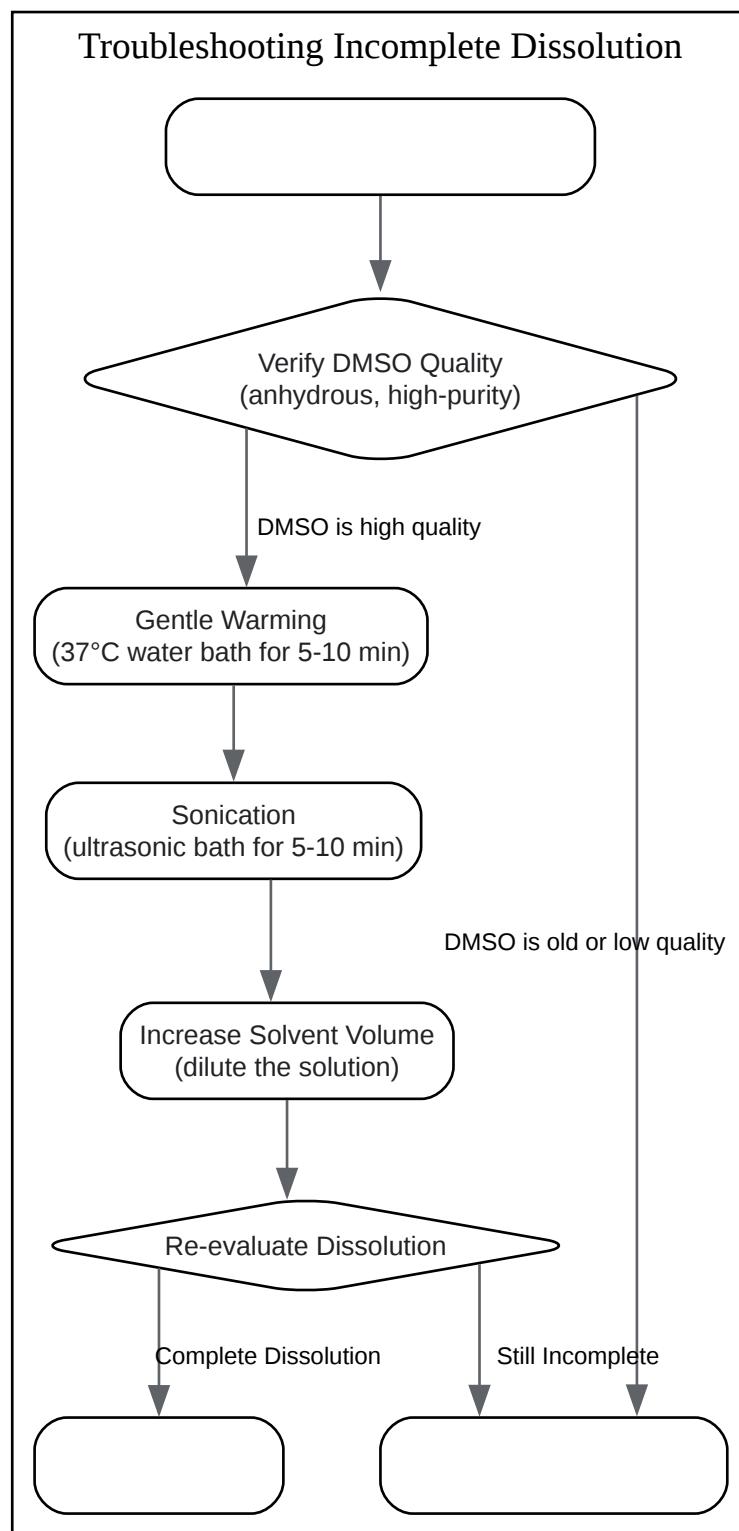


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Caption: Standard workflow for dissolving **4-Demethyl Tranilast** in DMSO.

Troubleshooting Steps

If you observe particulates or incomplete dissolution after following the standard protocol, proceed with the following troubleshooting steps.



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Caption: Step-by-step troubleshooting guide for solubility issues.

Quantitative Data Summary

While specific data for **4-Demethyl Tranilast** is limited, the following table summarizes the solubility of the closely related compound, Tranilast, in various solvents. This can serve as a useful reference.

Compound	Solvent	Solubility
Tranilast	Dimethyl Sulfoxide (DMSO)	~20 mg/mL[1]
Tranilast	Dimethylformamide (DMF)	~35 mg/mL[1]
Tranilast	Ethanol	~2 mg/mL[1]
Tranilast	Water	Almost insoluble[2]
Tranilast	PBS (pH 7.2)	~0.2 mg/mL[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **4-Demethyl Tranilast** in DMSO

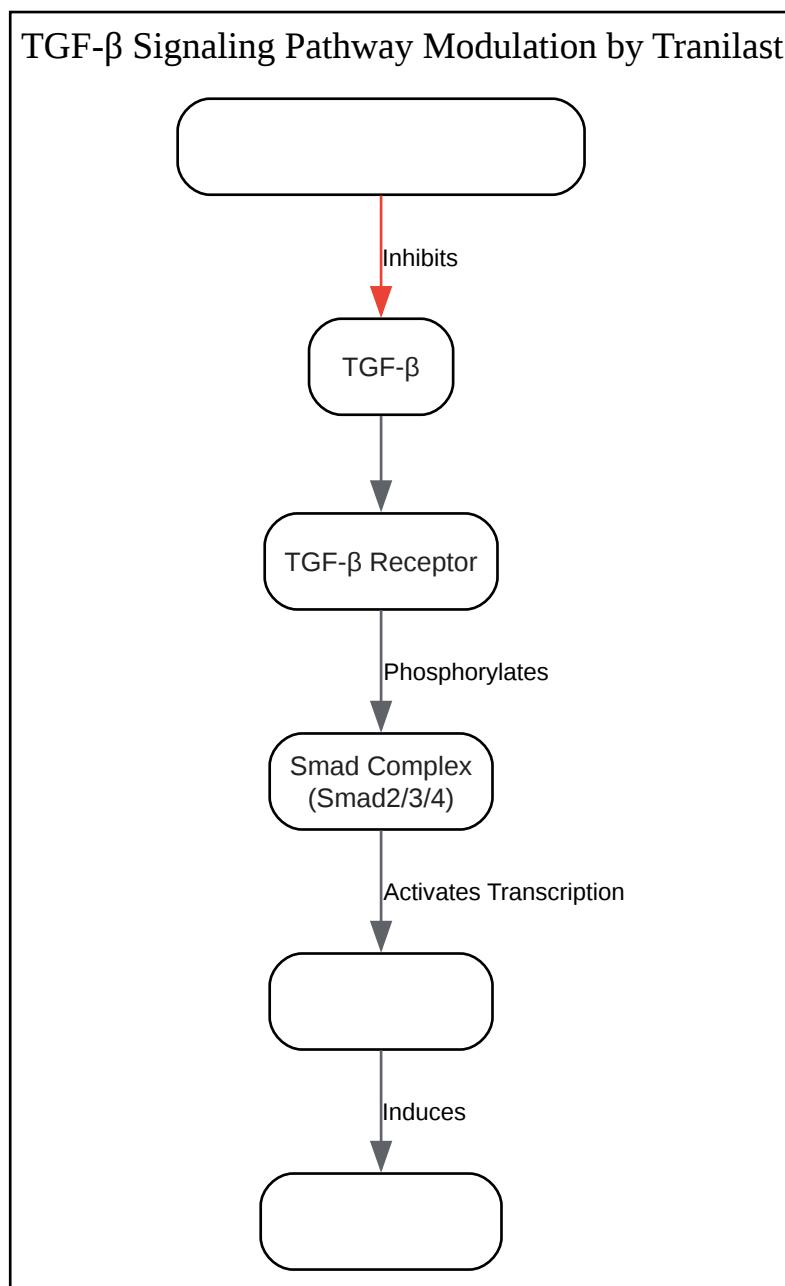
- Calculate the required mass: The molecular weight of **4-Demethyl Tranilast** ($C_{17}H_{15}NO_5$) is 313.31 g/mol. To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (g) = $10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 313.31 \text{ g/mol} = 0.0031331 \text{ g} = 3.13 \text{ mg}$
- Weigh the compound: Accurately weigh 3.13 mg of **4-Demethyl Tranilast** powder using a calibrated analytical balance.
- Dissolve in DMSO: Add 1 mL of high-purity, anhydrous DMSO to the vial containing the weighed compound.
- Mix thoroughly: Vortex the solution for 1-2 minutes at room temperature until the solid is completely dissolved. A clear solution should be obtained.
- Store appropriately: Store the stock solution in aliquots at -20°C or -80°C.

Signaling Pathways

Tranilast, and likely **4-Demethyl Tranilast**, has been shown to modulate several key signaling pathways. Understanding these pathways can be crucial for interpreting experimental results.

TGF- β Signaling Pathway Inhibition

Tranilast has been reported to inhibit the transforming growth factor-beta (TGF- β) signaling pathway. This pathway is involved in cell growth, differentiation, and fibrosis. Tranilast's inhibitory action can lead to the upregulation of p21, a cyclin-dependent kinase inhibitor, resulting in cell cycle arrest.

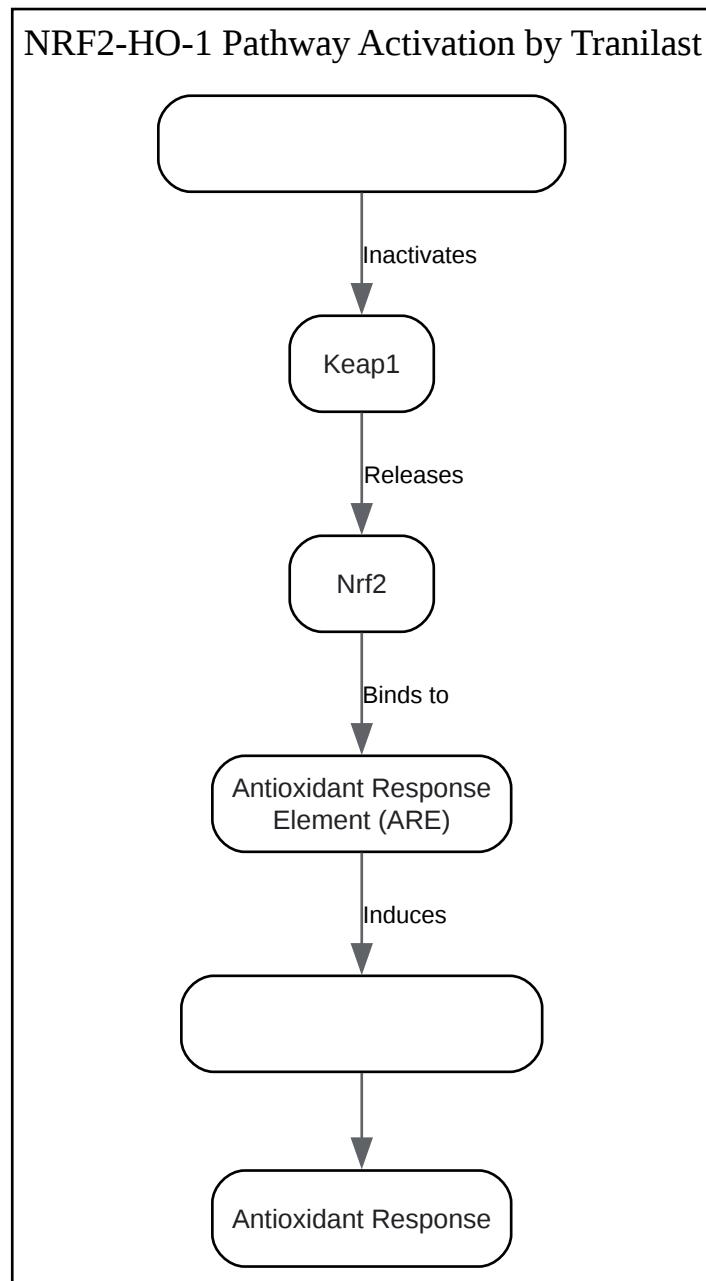


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Caption: Tranilast's modulation of the TGF- β signaling pathway.

NRF2-HO-1 Signaling Pathway Activation

Recent studies have also implicated Tranilast in the activation of the NRF2-HO-1 pathway, which plays a critical role in the cellular response to oxidative stress.



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Caption: Tranilast's activation of the NRF2-HO-1 antioxidant pathway.

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References

- 1. Transcriptional activation of p21 by Tranilast is mediated via transforming growth factor beta signal pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
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